

CAS number and molecular weight of 3,5-Dinitroaniline

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3,5-Dinitroaniline

Cat. No.: B184610

[Get Quote](#)

Physicochemical Properties of 3,5-Dinitroaniline

For researchers, scientists, and professionals engaged in drug development, a precise understanding of the fundamental physicochemical properties of compounds is paramount. This guide provides the Chemical Abstracts Service (CAS) number and molecular weight for **3,5-Dinitroaniline**, a compound often utilized as an intermediate in the synthesis of various organic molecules, including dyes and potential therapeutic agents.[\[1\]](#)[\[2\]](#)[\[3\]](#)

The data is presented in a clear, tabular format to facilitate easy reference and integration into research workflows.

Identifier	Value
CAS Number	618-87-1 [1] [4] [5]
Molecular Weight	183.12 g/mol [1] [4] [5] [6]

The CAS number is a unique numerical identifier assigned to every chemical substance, ensuring unambiguous identification in literature and databases.[\[7\]](#) The molecular weight is a critical parameter for stoichiometric calculations in chemical reactions and for the preparation of solutions with specific molar concentrations. **3,5-Dinitroaniline** has a molecular formula of $C_6H_5N_3O_4$.[\[1\]](#)[\[3\]](#)[\[4\]](#) It appears as a yellow or brown powder or crystals.[\[1\]](#)[\[6\]](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. chemimpex.com [chemimpex.com]
- 2. INTRODUCTION - Provisional Peer-Reviewed Toxicity Values for 3,5-Dinitroaniline (CASRN 618-87-1) - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 3. chembk.com [chembk.com]
- 4. 3,5-Dinitroaniline, 98% | Fisher Scientific [fishersci.ca]
- 5. 3,5-Dinitroaniline 97 618-87-1 [sigmaaldrich.com]
- 6. 3,5-Dinitroaniline | C6H5N3O4 | CID 12068 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. GSRS [gsrs.ncats.nih.gov]
- To cite this document: BenchChem. [CAS number and molecular weight of 3,5-Dinitroaniline]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b184610#cas-number-and-molecular-weight-of-3-5-dinitroaniline]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com